

# In-Depth Technical Guide to 11-Amino-1-undecanethiol: Properties, Protocols, and Applications

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## Compound of Interest

Compound Name: 11-Amino-1-undecanethiol

Cat. No.: B1244797

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **11-Amino-1-undecanethiol**, a bifunctional molecule crucial for the development of self-assembled monolayers (SAMs) in various scientific and biomedical fields. This document details experimental protocols for its application and summarizes key quantitative data.

## Core Physical and Chemical Properties

**11-Amino-1-undecanethiol**, often used as its hydrochloride salt for improved stability and handling, is a white to slightly yellowish-white crystalline powder with a pungent odor.<sup>[1]</sup> It is a key reagent in surface chemistry, particularly for the functionalization of gold surfaces.

## Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **11-Amino-1-undecanethiol** and its hydrochloride salt.

Table 1: General Properties of **11-Amino-1-undecanethiol** Hydrochloride

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>26</sub> CINS
Molecular Weight	239.85 g/mol [2][3]
Appearance	White to slightly yellowish-white crystalline powder[1]
Melting Point	120-170 °C[2][3][4]
Storage Conditions	2-8°C, under inert gas (Nitrogen)[1][2]

Table 2: Physical Properties of **11-Amino-1-undecanethiol** (Free Base - Computed)

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>25</sub> NS
Molecular Weight	203.39 g/mol
Boiling Point	No data available
Density	No data available
Topological Polar Surface Area	27 Å <sup>2</sup>

Table 3: Solubility of **11-Amino-1-undecanethiol** Hydrochloride

Solvent	Solubility
N,N-Dimethylformamide	Very soluble
Methanol	Soluble
Glacial Acetic Acid	Sparingly soluble
Water	Practically insoluble
Chloroform	Very slightly soluble

## Spectroscopic Data

Detailed experimental spectral data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, FT-IR, and Mass Spectrometry) for **11-Amino-1-undecanethiol** are not readily available in the public domain. Researchers synthesizing or using this compound should perform their own analytical characterization to confirm identity and purity. Typical expected spectral features would include:

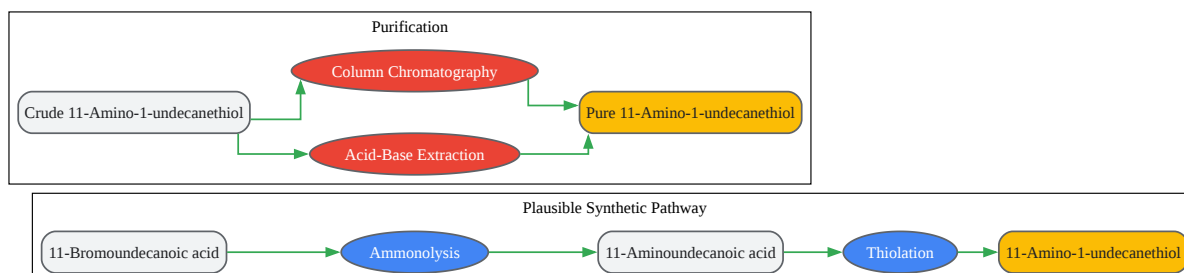
- $^1\text{H}$  NMR: Resonances corresponding to the protons of the methylene groups in the alkyl chain, a triplet for the methylene group adjacent to the thiol, a triplet for the methylene group adjacent to the amino group, and a broad singlet for the amine protons.
- $^{13}\text{C}$  NMR: A series of peaks in the aliphatic region corresponding to the eleven carbon atoms of the undecane chain.
- FT-IR: Characteristic absorption bands for N-H stretching of the primary amine, C-H stretching of the alkyl chain, and a weak S-H stretching band for the thiol.
- Mass Spectrometry: A molecular ion peak corresponding to the exact mass of the compound.

## Experimental Protocols

The primary application of **11-Amino-1-undecanethiol** is in the formation of self-assembled monolayers (SAMs) on gold surfaces. These amino-terminated SAMs serve as versatile platforms for the immobilization of biomolecules, such as proteins and DNA, making them invaluable in the development of biosensors and other biointerfaces.<sup>[5]</sup>

## Synthesis and Purification of 11-Amino-1-undecanethiol

A common synthetic route to **11-Amino-1-undecanethiol** involves the conversion of 11-bromoundecanoic acid. The following is a plausible, though generalized, synthetic pathway.



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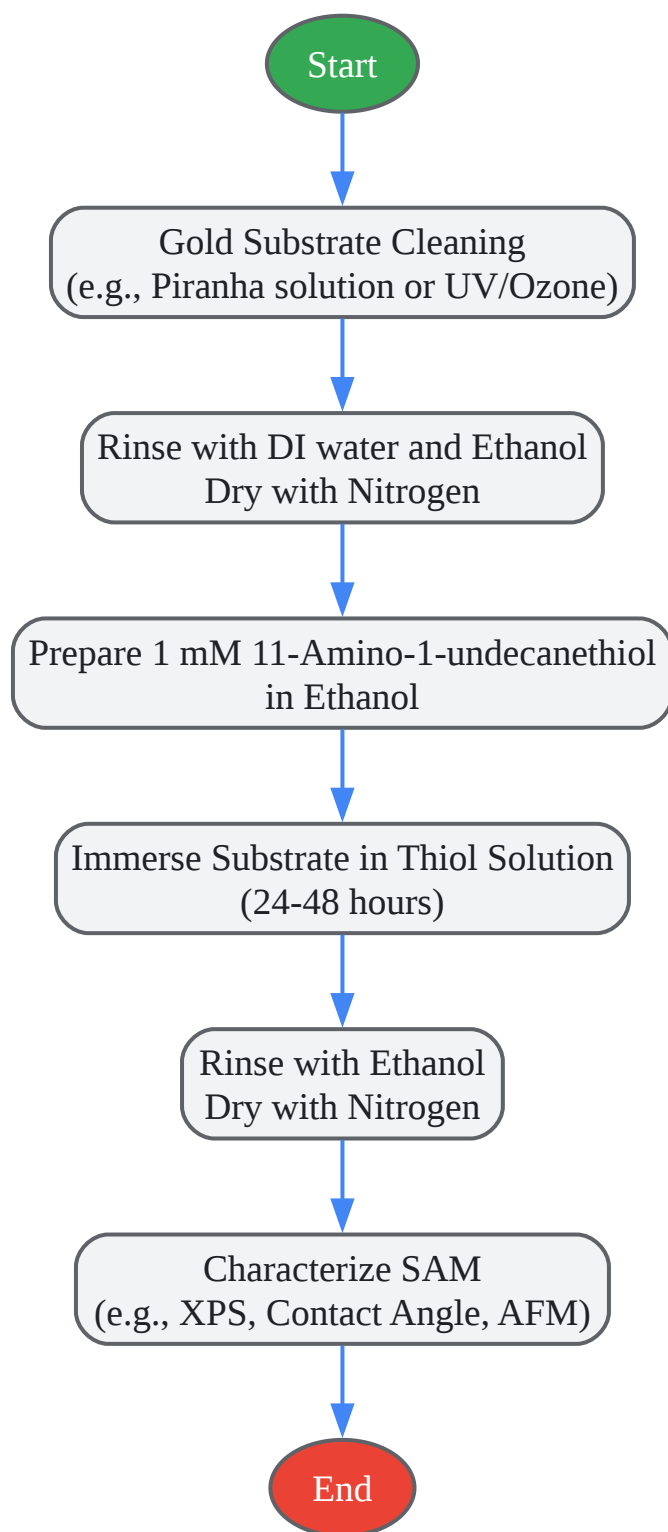
Caption: Generalized workflow for the synthesis and purification of **11-Amino-1-undecanethiol**.

#### Detailed Steps:

- **Ammonolysis of 11-Bromoundecanoic Acid:** 11-bromoundecanoic acid can be converted to 11-aminoundecanoic acid via reaction with ammonia.[6][7] This step replaces the bromine atom with an amino group.
- **Thiolation:** The carboxylic acid group of 11-aminoundecanoic acid needs to be converted to a thiol. This can be a multi-step process involving reduction of the carboxylic acid to an alcohol, followed by conversion to a leaving group (like a tosylate or mesylate), and finally substitution with a sulfur nucleophile (e.g., thiourea followed by hydrolysis).
- **Purification:** The crude product can be purified using techniques such as acid-base extraction to separate the basic amine from non-basic impurities, followed by column chromatography for further purification.

## Formation of Self-Assembled Monolayers (SAMs) on Gold

The following protocol outlines the steps for creating a well-ordered SAM of **11-Amino-1-undecanethiol** on a gold substrate.



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Caption: Experimental workflow for the formation of a self-assembled monolayer of **11-Amino-1-undecanethiol** on a gold substrate.

#### Methodology:

- **Substrate Preparation:** A clean gold surface is paramount for the formation of a high-quality SAM. Substrates are typically cleaned using piranha solution (a mixture of sulfuric acid and hydrogen peroxide) or by exposure to UV/ozone.[8]
- **Thiol Solution Preparation:** A dilute solution of **11-Amino-1-undecanethiol** hydrochloride (typically 1 mM) is prepared in a high-purity solvent, most commonly ethanol.[9][10]
- **Self-Assembly:** The cleaned gold substrate is immersed in the thiol solution for an extended period, typically 24 to 48 hours, to allow for the formation of a well-ordered and densely packed monolayer.[8]
- **Rinsing:** After immersion, the substrate is thoroughly rinsed with fresh solvent to remove any non-covalently bound molecules.[8]
- **Drying:** The functionalized substrate is then dried under a stream of inert gas, such as nitrogen.[8]
- **Characterization:** The quality of the SAM can be assessed using various surface-sensitive techniques, including X-ray Photoelectron Spectroscopy (XPS) to confirm the elemental composition, contact angle measurements to determine the surface hydrophilicity, and Atomic Force Microscopy (AFM) to visualize the surface morphology.[9][10][11]

## Reactivity and Stability

**11-Amino-1-undecanethiol** hydrochloride is stable under normal storage conditions.[1] The thiol group is susceptible to oxidation, which can lead to the formation of disulfides. Therefore, it is recommended to store the compound under an inert atmosphere and handle solutions in a way that minimizes exposure to oxygen. The amino group exhibits typical reactivity of a primary amine and can be readily functionalized using standard amine-coupling chemistries.

## Safety Information

**11-Amino-1-undecanethiol** hydrochloride is classified as a hazardous substance. It is crucial to handle this compound with appropriate personal protective equipment in a well-ventilated area.

#### Hazard Classifications:

- Skin Irritation (Category 2)
- Eye Irritation (Category 2)
- Specific Target Organ Toxicity – Single Exposure (Category 3, Respiratory system)

#### Recommended Personal Protective Equipment:

- Protective gloves
- Safety glasses
- Suitable protective clothing
- In case of insufficient ventilation, wear suitable respiratory equipment.[1]

This technical guide provides a foundational understanding of **11-Amino-1-undecanethiol** for researchers and professionals. For further details, it is recommended to consult the specific safety data sheets and relevant scientific literature.

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